

solubility of 3-Chloro-4-fluorotoluene in organic solvents

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Compound of Interest

Compound Name: 3-Chloro-4-fluorotoluene

Cat. No.: B074489

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An In-depth Technical Guide to the Solubility of **3-Chloro-4-fluorotoluene** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Chloro-4-fluorotoluene is a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]} A comprehensive understanding of its solubility in various organic solvents is crucial for process optimization, purification, and formulation development. This technical guide addresses the current landscape of solubility data for **3-Chloro-4-fluorotoluene**. Due to a scarcity of published quantitative data, this document provides a detailed experimental protocol for determining the solubility of **3-Chloro-4-fluorotoluene** using the widely accepted isothermal equilibrium (shake-flask) method coupled with gravimetric analysis. Furthermore, it presents a template for data organization and a visual representation of the experimental workflow to aid researchers in generating and reporting their own findings.

Introduction: The Significance of Solubility

The solubility of a compound is a fundamental physicochemical property that dictates its behavior in solution. For an intermediate like **3-Chloro-4-fluorotoluene**, solubility data is paramount for:

- Reaction Solvent Selection: Ensuring reactants are in the same phase for optimal reaction kinetics.

- Crystallization and Purification: Selecting appropriate anti-solvents and optimizing yield and purity.
- Formulation Development: Creating stable and effective formulations for final products.
- Process Safety and Handling: Understanding dissolution behavior for safe process design.

3-Chloro-4-fluorotoluene (CAS No: 1513-25-3) is a colorless to light yellow liquid with a molecular formula of C_7H_6ClF and a molecular weight of 144.57 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Its classification as a flammable liquid necessitates careful handling in all experimental procedures.[\[1\]](#)[\[2\]](#)

Current State of Solubility Data

As of the compilation of this guide, specific quantitative solubility data for **3-Chloro-4-fluorotoluene** in a comprehensive range of organic solvents is not widely available in peer-reviewed literature. This guide, therefore, focuses on empowering researchers to generate this critical data through reliable experimental methods.

Experimental Protocol: Determination of Solubility

The following protocol details the isothermal shake-flask method, a robust technique for determining the equilibrium solubility of a solid or liquid solute in a solvent.[\[5\]](#) The concentration of the resulting saturated solution is then determined gravimetrically.

Principle

A saturated solution is prepared by agitating an excess amount of the solute (**3-Chloro-4-fluorotoluene**) in the solvent of interest at a constant temperature until equilibrium is achieved. At equilibrium, the rate of dissolution equals the rate of precipitation. The concentration of the solute in the clear, saturated supernatant is then measured, which represents the solubility at that specific temperature.

Materials and Equipment

- Solute: **3-Chloro-4-fluorotoluene** (purity $\geq 98\%$)

- Solvents: A range of analytical grade organic solvents (e.g., methanol, ethanol, acetone, ethyl acetate, dichloromethane, toluene, hexane)
- Apparatus:
 - Analytical balance (± 0.0001 g)
 - Thermostatic shaker or water bath with temperature control (± 0.1 °C)
 - Sealed, airtight glass vials or flasks (e.g., 20 mL screw-cap vials)
 - Calibrated glass pipettes and syringes
 - Syringe filters (0.45 µm, solvent-compatible, e.g., PTFE)
 - Pre-weighed evaporating dishes or beakers
 - Drying oven with temperature control
 - Desiccator

Safety Precautions

- **3-Chloro-4-fluorotoluene** is a flammable liquid and an irritant.[\[6\]](#) All handling should be performed in a well-ventilated fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
- Keep away from ignition sources such as heat, sparks, and open flames.[\[6\]](#)[\[7\]](#)
- Ensure all containers are properly sealed to prevent the release of flammable vapors.[\[7\]](#)

Experimental Procedure

- Preparation:
 - Set the thermostatic shaker or water bath to the desired experimental temperature (e.g., 25 °C, 37 °C). Allow it to equilibrate.

- Label the airtight vials for each solvent being tested.
- Sample Addition:
 - Add a known volume (e.g., 10 mL) of the selected organic solvent to each vial.
 - Add an excess amount of **3-Chloro-4-fluorotoluene** to each vial. The presence of a separate, undissolved phase of the solute should be visible after initial mixing, confirming that a saturated solution can be formed.
- Equilibration:
 - Securely seal the vials.
 - Place the vials in the thermostatic shaker and agitate at a constant speed for a predetermined time (e.g., 24-48 hours) to ensure equilibrium is reached. The time required for equilibration can vary and should be determined by preliminary experiments where concentration is measured at different time points until it remains constant.
- Sample Collection and Separation:
 - Once equilibrium is achieved, stop the agitation and allow the vials to stand undisturbed in the thermostatic bath for at least 2 hours to allow the undissolved solute to settle.
 - Carefully withdraw a known volume (e.g., 5 mL) of the clear supernatant using a syringe fitted with a solvent-compatible filter to remove any undissolved microparticles. It is crucial to perform this step quickly and without changing the temperature to avoid altering the solubility.
- Gravimetric Analysis:
 - Dispense the filtered supernatant into a pre-weighed, clean, and dry evaporating dish.
 - Record the total weight of the dish and the supernatant.
 - Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent but below the boiling point of **3-Chloro-4-fluorotoluene** (Boiling Point: 167-169 °C) to avoid loss of solute. A gentle stream of nitrogen can facilitate evaporation.

- Once the solvent has completely evaporated, transfer the dish to a desiccator to cool to room temperature.
- Weigh the evaporating dish containing the dry solute residue.
- Repeat the drying and weighing process until a constant weight is achieved.

Data Calculation

The solubility can be expressed in various units. A common representation is grams of solute per 100 grams of solvent.

- Weight of empty evaporating dish: W_1
- Weight of dish + supernatant: W_2
- Weight of dish + dry solute: W_3
- Weight of solute: $W_{\text{solute}} = W_3 - W_1$
- Weight of solvent: $W_{\text{solvent}} = W_2 - W_3$
- Solubility (g/100 g solvent): $S = (W_{\text{solute}} / W_{\text{solvent}}) * 100$

Data Presentation

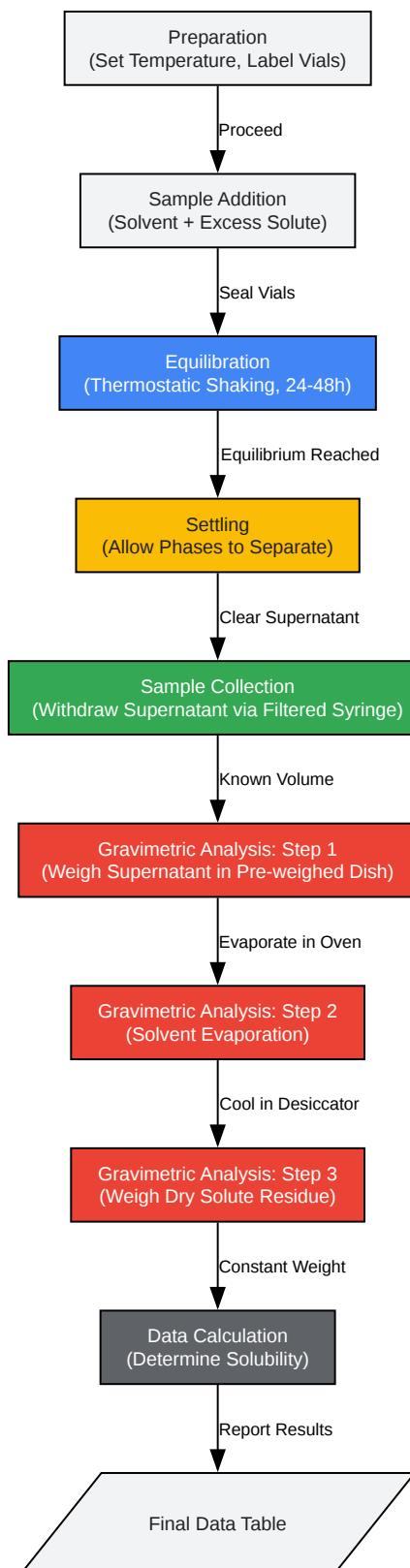
Quantitative solubility data should be organized systematically for clarity and comparative analysis. The following table serves as a template for recording experimental results.

Solvent	Temperature (°C)	Solubility (g / 100 g solvent)	Molarity (mol/L)	Mole Fraction (x)
Methanol	25.0	TBD	TBD	TBD
Ethanol	25.0	TBD	TBD	TBD
Acetone	25.0	TBD	TBD	TBD
Ethyl Acetate	25.0	TBD	TBD	TBD
Dichloromethane	25.0	TBD	TBD	TBD
Toluene	25.0	TBD	TBD	TBD
Hexane	25.0	TBD	TBD	TBD
...other solvents	TBD	TBD	TBD	TBD
Methanol	37.0	TBD	TBD	TBD
...etc.	TBD	TBD	TBD	TBD

*TBD: To Be Determined experimentally. Molarity and Mole Fraction can be calculated from the primary data and the densities of the solvent and solute.

Visualization of Experimental Workflow

The logical flow of the solubility determination protocol can be visualized to provide a clear overview of the process.

[Click to download full resolution via product page](#)*Workflow for Isothermal Solubility Determination.*

Conclusion

While published solubility data for **3-Chloro-4-fluorotoluene** is limited, this guide provides the necessary framework for researchers to confidently and accurately determine this vital parameter. The detailed isothermal equilibrium protocol, coupled with gravimetric analysis, offers a reliable method for generating high-quality, reproducible data. By adhering to the outlined procedures and safety precautions, scientists in the pharmaceutical and chemical industries can obtain the essential solubility information required to accelerate their research and development efforts.

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